

An In-depth Technical Guide to the Physical Properties of 2-Chloroanthracene

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This technical guide provides a detailed overview of the key physical properties of **2-Chloroanthracene**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical Properties

2-Chloroanthracene is a halogenated polycyclic aromatic hydrocarbon. Its physical state at standard conditions is a white to light yellow powder or crystalline solid. Understanding its melting and boiling points is crucial for its purification, handling, and application in various chemical processes.

The experimentally determined and estimated physical properties of **2-Chloroanthracene** are summarized in the table below for quick reference.

Physical Property	Value	Notes
Melting Point	221-223 °C	Literature value
Boiling Point	~275.35 °C	Rough estimate

Data sourced from multiple chemical databases, confirming a consistent melting point range from literature.^[1]

Experimental Protocols for Physical Property Determination

While specific experimental documentation for the determination of **2-Chloroanthracene**'s physical properties is consolidated in the literature, the following sections describe the standard, widely accepted methodologies that are used for such determinations for solid organic compounds.

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. It is a key indicator of purity, with pure compounds typically exhibiting a sharp melting range of 0.5-1.0°C. The capillary method is the most common technique for this determination.[\[2\]](#)[\[3\]](#)

Protocol:

- **Sample Preparation:** The **2-Chloroanthracene** sample must be thoroughly dried and finely powdered to ensure uniform heat distribution.
- **Capillary Tube Loading:** A small amount of the powdered sample is introduced into the open end of a thin-walled capillary tube (sealed at the other end). The tube is then tapped gently or dropped through a long glass tube to tightly pack the solid into the sealed end, achieving a sample height of 2-3 mm.[\[4\]](#)[\[5\]](#)
- **Apparatus Setup:**
 - **Thiele Tube Method:** The capillary tube is attached to a thermometer with a rubber band, ensuring the band is above the level of the heating oil. The assembly is then inserted into a Thiele tube filled with a high-boiling point oil (like mineral oil or silicone oil). The side arm of the Thiele tube is designed to create convection currents, ensuring uniform heating of the oil bath.[\[1\]](#)
 - **Modern Melting Point Apparatus:** The capillary tube is inserted into a heating block within a digital apparatus. These instruments offer precise, programmable heating rates and often have a magnifying lens for clear observation.[\[2\]](#)
- **Heating and Observation:**

- An initial rapid heating is performed to determine an approximate melting range.
- A second, careful determination is then conducted with a fresh sample. The temperature is brought to about 15-20°C below the approximate melting point and then increased slowly, at a rate of 1-2°C per minute.^[4]
- Data Recording: Two temperatures are recorded:
 - The temperature at which the first droplet of liquid appears.
 - The temperature at which the entire sample has completely melted into a clear liquid. This range is reported as the melting point. For **2-Chloroanthracene**, this is documented as 221-223°C.^[1]

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. Since **2-Chloroanthracene** is a solid at room temperature, its boiling point is determined at a temperature well above its melting point. The estimated boiling point is approximately 275.35°C. A common method for small-scale determination is a micro boiling point technique using a Thiele tube.

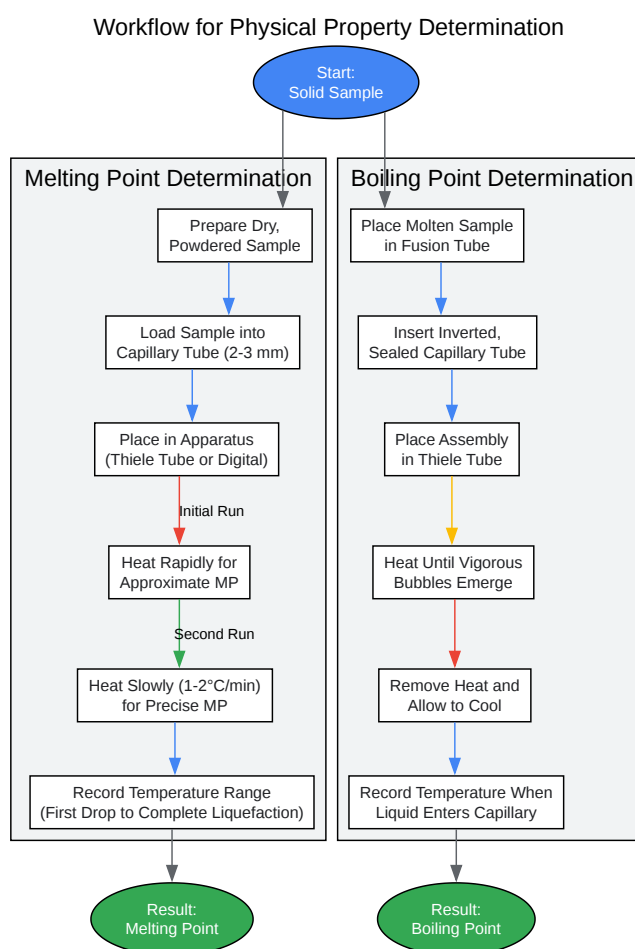
Protocol:

- Sample Preparation: A small amount of molten **2-Chloroanthracene** (a few milliliters) is placed into a small test tube (fusion tube).
- Capillary Inversion: A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid sample within the fusion tube.^{[6][7]}
- Apparatus Setup: The fusion tube assembly is attached to a thermometer and placed in a Thiele tube heating bath, similar to the melting point setup.^[6]
- Heating and Observation: The apparatus is heated gently. Initially, trapped air will expand and exit the capillary tube as bubbles. As the temperature nears the boiling point, the compound's vapor will displace the air, resulting in a rapid and continuous stream of bubbles.^{[6][8]}

- **Data Recording:** Once a vigorous stream of bubbles is observed, the heat is removed. The liquid begins to cool, and the vapor pressure inside the capillary drops. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.^{[6][7]}

Visualization of Experimental Workflow

The following diagram illustrates the generalized logical workflow for determining the melting and boiling points of a solid organic compound like **2-Chloroanthracene**.



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Caption: Generalized workflow for determining the melting and boiling points of a solid organic compound.

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